

An In-depth Technical Guide to Ethyl 2-(5-nitropyridin-2-yl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(5-nitropyridin-2-yl)acetate

Cat. No.: B168430

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Core Chemical Properties

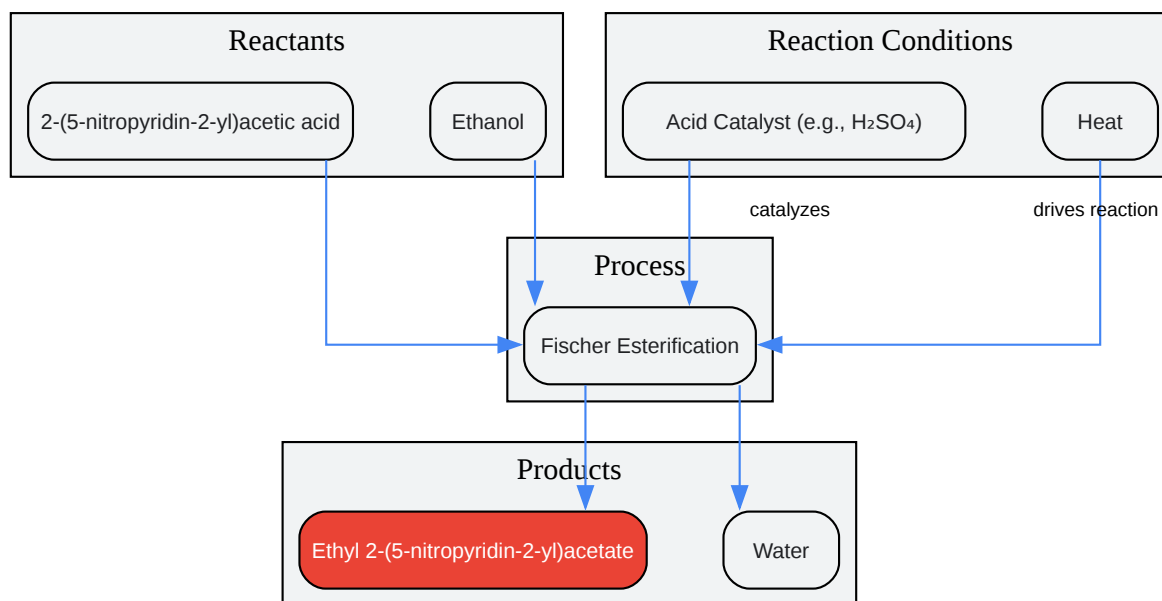
Ethyl 2-(5-nitropyridin-2-yl)acetate is a nitro-substituted pyridine derivative with potential applications in medicinal chemistry and organic synthesis. This guide provides a comprehensive overview of its chemical properties, available experimental data, and synthesis methodologies.

Property	Value	Source(s)
CAS Number	174890-57-4	[1][2]
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	[1][2]
Molecular Weight	210.19 g/mol	[1]
Purity	≥97% to 98% (as commercially available)	[1]
Melting Point	Not experimentally determined in the searched literature. Predicted for a related compound, ethyl 2-((5-nitropyridin-2-yl)thio)acetate: 63 °C.[3]	
Boiling Point	Not experimentally determined in the searched literature. Predicted for a related compound, ethyl 2-((5-nitropyridin-2-yl)thio)acetate: 378.715±37.00 °C at 760 Torr. [3]	
Solubility	No specific data available in the searched literature.	

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **Ethyl 2-(5-nitropyridin-2-yl)acetate** was not found in the reviewed literature, a general synthetic approach can be inferred from standard organic chemistry principles. A plausible synthesis route is the esterification of 2-(5-nitropyridin-2-yl)acetic acid with ethanol in the presence of an acid catalyst.

Hypothetical Synthesis Workflow:



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Caption: Hypothetical Fischer Esterification Synthesis Route.

Purification:

Standard purification techniques for organic compounds can be applied. A general protocol would involve:

- Work-up: Neutralization of the acid catalyst followed by extraction with an organic solvent (e.g., ethyl acetate). The organic layers are then washed with brine and dried over an anhydrous salt like sodium sulfate.
- Purification: The crude product can be purified by column chromatography on silica gel. The choice of eluent would need to be determined empirically, likely a mixture of hexane and ethyl acetate.

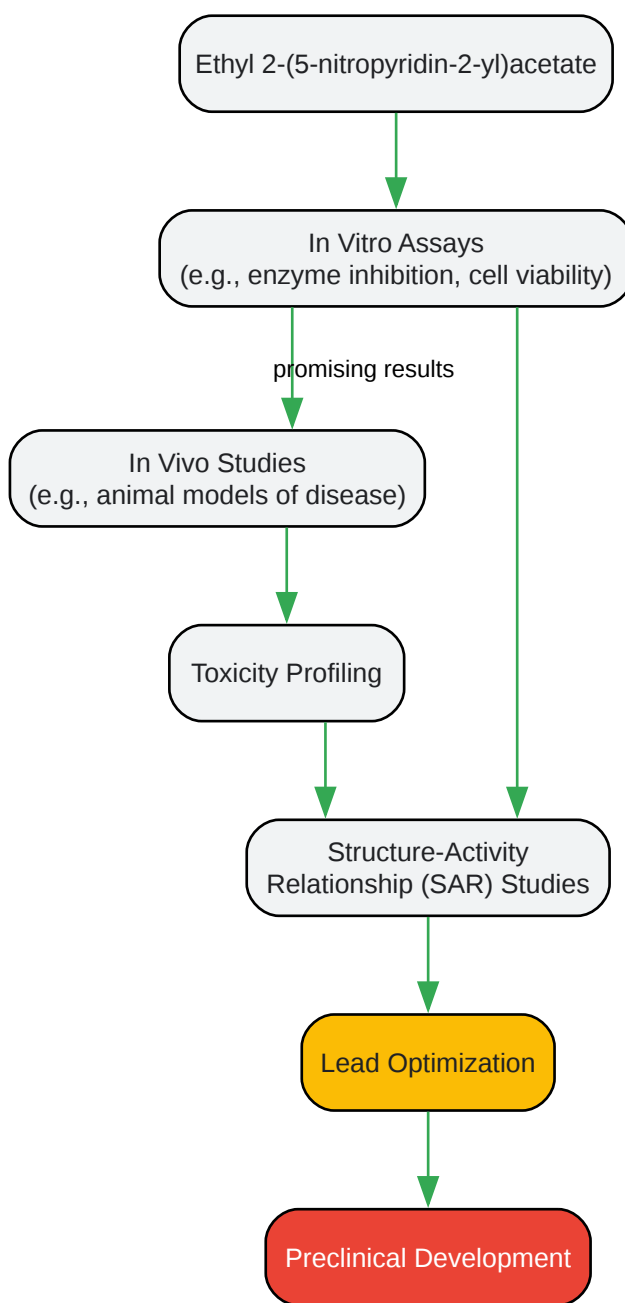
Spectral Data

No specific experimental spectral data (NMR, IR, Mass Spectrometry) for **Ethyl 2-(5-nitropyridin-2-yl)acetate** was found in the public domain literature. However, data for related compounds can provide an indication of expected spectral features. For instance, ^1H and ^{13}C NMR data are available for various substituted pyridines and ethyl acetate derivatives, which can be used for comparative analysis.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Biological Activity and Drug Development Potential

The biological activity of **Ethyl 2-(5-nitropyridin-2-yl)acetate** has not been explicitly detailed in the available literature. However, the nitropyridine scaffold is present in various biologically active molecules. Further research, including in vitro and in vivo studies, is necessary to elucidate any potential therapeutic effects and signaling pathway interactions of this specific compound.

Workflow for Biological Evaluation:



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Caption: General Workflow for Drug Discovery and Development.

Safety and Handling

Specific safety data for **Ethyl 2-(5-nitropyridin-2-yl)acetate** is not available. However, as with any chemical, it should be handled with care in a well-ventilated laboratory, and appropriate

personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

This technical guide provides a summary of the currently available information on **Ethyl 2-(5-nitropyridin-2-yl)acetate**. The significant gaps in experimental data highlight the need for further research to fully characterize this compound and explore its potential applications.

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